

Application Note: Preparation of High-Integrity [D-Ala²]-Met-Enkephalin Stock Solutions

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Compound of Interest

Compound Name: Tyr-D-ala-gly-phe-met

Cat. No.: B12112509

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Introduction & Scientific Rationale

Tyr-D-Ala-Gly-Phe-Met (CAS: 61370-87-4), commonly known as [D-Ala²]-Met-Enkephalin or DAME, is a synthetic opioid peptide analogue.^[1] The substitution of Glycine at position 2 with D-Alanine confers resistance to enzymatic degradation by aminopeptidases, significantly increasing its half-life compared to native Met-Enkephalin.^[1]

Critical Formulation Challenges

Preparing stock solutions of DAME presents two specific physicochemical challenges that, if ignored, compromise assay reproducibility:

- **Methionine Oxidation (The "Silent Killer"):** The C-terminal Methionine (Met) residue is highly susceptible to oxidation, forming Methionine Sulfoxide (Met(O)). This chemical modification significantly reduces affinity for opioid receptors (particularly μ -opioid receptors).^[1] Standard "open-bench" preparation often results in 10–30% oxidized species within hours.^[1]
- **Solubility vs. Aggregation:** While short, the peptide carries a net charge of near zero at neutral pH (Zwitterionic: N-term amine protonated, C-term carboxyl deprotonated).^[1] This

can lead to slow aggregation in pure water or PBS at high concentrations (>1 mM).

This protocol utilizes a "Solvent-First" approach with inert gas shielding to guarantee >98% active peptide integrity.[1]

Physicochemical Profile

Property	Data	Notes
Sequence	Tyr-D-Ala-Gly-Phe-Met	Y-a-G-F-M
Molecular Weight	587.7 g/mol	Based on free acid form
Isoelectric Point (pI)	~5.5 - 6.0	Net charge is ~0 at pH 7.4
Solubility Profile	Moderate (Water), High (DMSO, 10% Acetic Acid)	Hydrophobic/Neutral character
Extinction Coeff.[1][2] ()	1490 M ⁻¹ cm ⁻¹	Dominated by Tyrosine residue
Stability Risk	High (Met Oxidation)	Requires Argon/Nitrogen blanket

Protocol: Stock Solution Preparation (10 mM)

Target Concentration: 10 mM (Recommended for 1000x dilution into assays). Solvent System: Anhydrous DMSO (Preferred) or 10% Acetic Acid.

Phase 1: Materials Preparation[1]

- Peptide: [D-Ala²]-Met-Enkephalin (Store lyophilized at -20°C).[1]
- Solvent: High-grade Anhydrous DMSO (Sigma Hybridoma grade or equivalent).
 - Alternative: If DMSO is toxic to your specific cells, use 10% Acetic Acid in degassed water.
- Gas: Nitrogen () or Argon (Ar) stream.

- Labware: Low-protein-binding microcentrifuge tubes (e.g., Eppendorf LoBind).[1]

Phase 2: The "Inert-Drop" Dissolution Method

Use this method to prevent Methionine oxidation during solubilization.[1]

- Equilibration: Remove the peptide vial from the freezer and place it in a desiccator. Allow it to warm to room temperature (approx. 30 mins) before opening.
 - Why? Opening a cold vial condenses atmospheric moisture, causing hydrolysis and weighing errors.
- Weighing: Weigh approximately 5.9 mg of peptide.
 - Calculation:

[1]
 - Example: For 1 mL of 10 mM stock:

.
- Degassing (Critical):
 - Place the required volume of DMSO (or Acetic Acid) in a tube.
 - Gently bubble

or Ar gas through the solvent for 1-2 minutes to displace dissolved oxygen.[1]
- Dissolution:
 - Add the degassed solvent to the peptide powder.
 - Do not vortex vigorously immediately. Instead, pipette up and down gently or swirl.
 - Flush the headspace of the tube with inert gas and cap tightly.
 - Sonicate briefly (10-15 seconds) in a water bath if visible particles remain.[1]

- Verification: The solution should be crystal clear.

Phase 3: Quality Control (Concentration Verification)

Do not rely solely on gravimetric weight. Peptide powders often contain salts/water (peptide content is typically 70-80%).^[1]

- Dilution: Dilute 5

L of stock into 995

L of Phosphate Buffer (pH 6.5-7.5) (1:200 dilution).

- Measurement: Measure Absorbance at 280 nm () using a quartz cuvette or Nanodrop (select "Protein A280" -> "Other protein (E & MW)").^[1]
- Calculation:

If

(pathlength 1cm):

(Note: If the result is far off, adjust your stock volume accordingly).

Phase 4: Storage

- Aliquot: Dispense into single-use aliquots (e.g., 10-50 L) in LoBind tubes.
- Blanket: Gently blow inert gas into each tube before closing.
- Freeze: Snap freeze in liquid nitrogen or dry ice/ethanol. Store at -80°C.
 - Shelf Life: 6 months at -80°C. Avoid freeze-thaw cycles.^[1]

Working Solution Preparation (Assay Day)

Workflow:

- Thaw one aliquot on ice.
- Serial Dilution: Perform dilutions in your Assay Buffer (e.g., HBSS + 0.1% BSA).
 - Note: BSA (Bovine Serum Albumin) is crucial to prevent the peptide from sticking to the plastic tips and plates at nanomolar concentrations.

Dilution Table (Example for

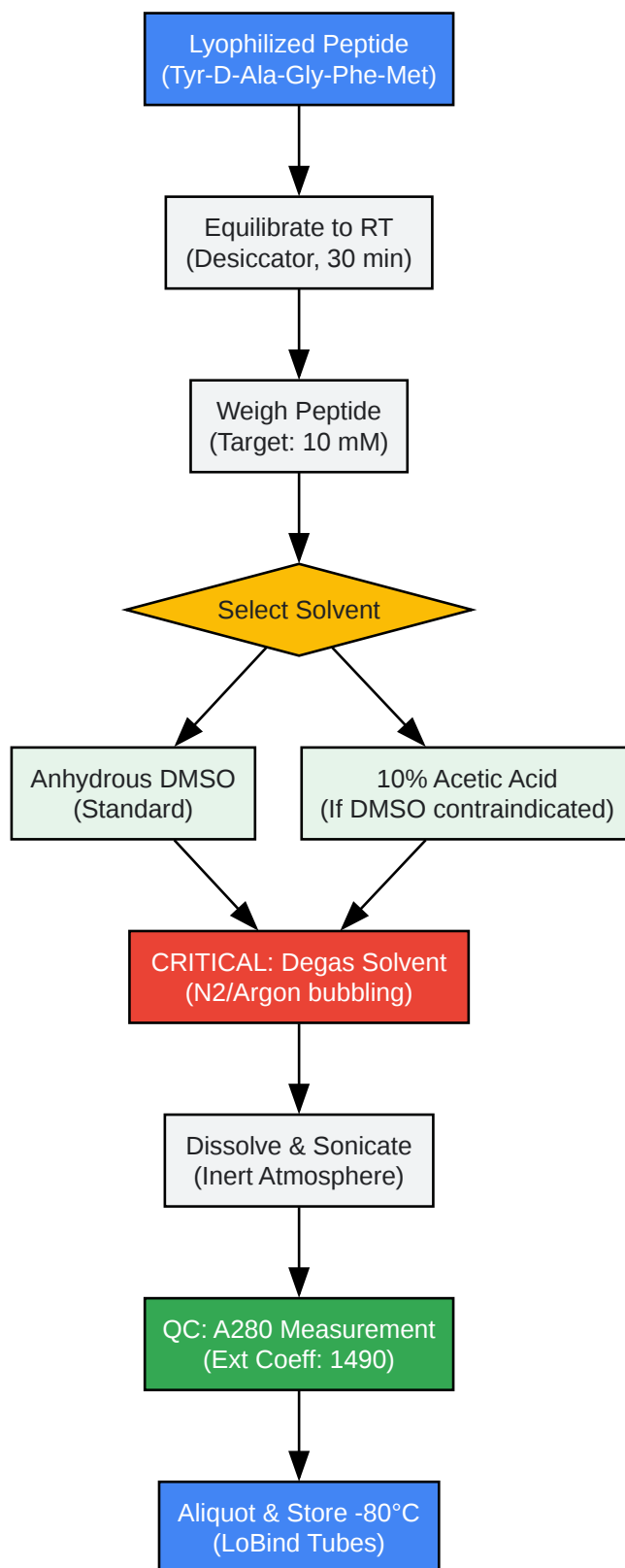
Curve):

Step	Source	Volume	Diluent (Buffer)	Final Conc.	DMSO %
1	Stock (10 mM)	10 L	990 L	100 M	1.0%
2	Step 1 (100 M)	100 L	900 L	10 M	0.1%
3	Step 2 (10 M)	100 L	900 L	1 M	0.01%
4	Step 3 (1 M)	100 L	900 L	100 nM	<0.01%

Ensure the final DMSO concentration in the cell assay is < 0.1% to avoid solvent artifacts.

Visual Workflows

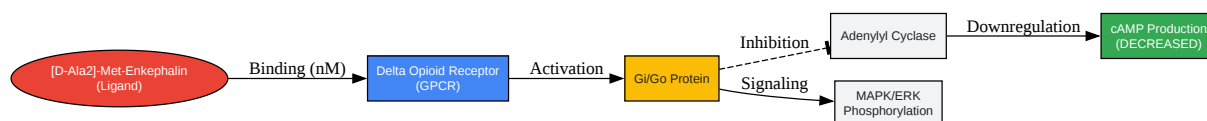
Figure 1: Stock Preparation Logic Flow



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Caption: Logic flow for preparing Methionine-sensitive peptide stocks. Red step indicates the critical control point for oxidation prevention.

Figure 2: Assay Dilution & Signaling Pathway



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Caption: Mechanism of Action. DAME binds the Delta Opioid Receptor, activating Gi proteins which inhibit Adenylyl Cyclase and modulate MAPK pathways.

Troubleshooting Guide

Issue	Probable Cause	Solution
Cloudiness/Precipitation	Hydrophobic aggregation or salt effect.[1]	Add 10-20% Acetic Acid or increase DMSO ratio.[1] Sonicate gently.
Low Assay Potency	Methionine Oxidation.	Discard stock. Re-prepare using fresh, degassed solvents and inert gas blanketing.
Inconsistent Replicates	Adsorption to plastic.	Ensure Assay Buffer contains carrier protein (0.1% BSA or 0.05% Tween-20).[1] Use LoBind tubes.
A280 Reading too low	Peptide content < 100%. [3]	Adjust concentration based on A280, not weight. Commercial peptides are often ~70% peptide by weight.

References

- PubChem. (2025). **Tyr-D-Ala-Gly-Phe-Met** Compound Summary. National Library of Medicine. [[Link](#)][1]
- Biotage. (2023). Strategies to prevent methionine oxidation in peptide synthesis and storage. [[Link](#)]
- Haldar, J., et al. (1982).[4] Morphine, beta-endorphin and [D-Ala2] Met-enkephalin inhibit oxytocin release by acetylcholine and suckling.[1][4] Peptides.[4][5][6][7][8][9][10][11][12] [[Link](#)]

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Sources

- 1. wap.guidechem.com [wap.guidechem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. peptideweb.com [peptideweb.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. peptide.com [peptide.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Delta Opioid Peptide [d-Ala2, d-Leu5] Enkephalin (DADLE) Exerts a Cytoprotective Effect in Astrocytes Exposed to Oxygen-Glucose Deprivation by Inducing Autophagy - PMC [pmc.ncbi.nlm.nih.gov]
- 9. documents.thermofisher.com [documents.thermofisher.com]
- 10. Preparation and opioid activities of N-methylated analogs of [D-Ala2,Leu5]enkephalin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Peptide Storage and Solubilization - Custom Peptide Synthesis [activotec.com]

- [12. proimmune.com \[proimmune.com\]](https://www.proimmune.com)
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